

Personal protective equipment for handling 5-(2-Chlorophenyl)nicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(2-Chlorophenyl)nicotinaldehyde

CAS No.: 855301-00-7

Cat. No.: B1593318

[Get Quote](#)

Technical Safety Protocol: 5-(2-Chlorophenyl)nicotinaldehyde

CAS: 855301-00-7 | Formula: C₁₂H₈ClNO | MW: 217.65 g/mol [1]

Executive Summary & Chemical Profile

5-(2-Chlorophenyl)nicotinaldehyde is a specialized heterocyclic building block, primarily utilized in medicinal chemistry for Suzuki-Miyaura cross-coupling reactions and the synthesis of bioactive pyridine derivatives.

As a halogenated pyridine aldehyde, this compound presents a dual-threat profile: chemical reactivity (aldehyde oxidation/condensation) and biological activity (potential sensitization and mucosal irritation). This guide moves beyond generic safety advice, providing a specific operational framework for researchers handling this compound in drug discovery environments.

Physical & Stability Data

Property	Specification	Operational Implication
State	Solid (Low-melting)	May cake or fuse; weigh quickly to avoid moisture absorption.
Storage	2-8°C, Inert Gas (Ar/N ₂)	Critical: Aldehydes oxidize to carboxylic acids in air. Keep sealed.
Solubility	DMSO, DCM, Methanol	Lipophilic nature facilitates skin absorption; use appropriate gloves.
Reactivity	Electrophilic	Reacts violently with strong oxidizers and strong bases.

Risk Assessment & Hazard Identification

Why specific precautions are required.

While specific toxicological data for this exact CAS is limited, its structure dictates the safety protocol based on Structure-Activity Relationships (SAR) of analogous halogenated pyridine aldehydes (e.g., Nicotinaldehyde, 2-Chloropyridine).

Hazard Class	Risk Description	Mechanism of Action
Respiratory Irritant	High Risk	Pyridine aldehydes are lachrymators. Inhalation causes severe mucosal inflammation (H335).
Skin Sensitizer	Moderate Risk	Aldehydes can form haptens with skin proteins, leading to allergic contact dermatitis (H317).
Acute Toxicity	Moderate Risk	Halogenated pyridines can exhibit CNS or hepatic toxicity upon systemic absorption (H302/H312).
Corrosivity	Potential Risk	Oxidation products (carboxylic acids) can cause ocular damage (H318).

Personal Protective Equipment (PPE) Matrix

Self-validating protection strategy.

Do not rely on standard "lab coat and glasses." The lipophilicity of this compound requires barrier protection against permeation.

PPE Selection Table

Protection Zone	Recommended Equipment	Technical Justification
Hand (Solid)	Double Nitrile Gloves (min 0.11mm thick)	Provides sufficient barrier for weighing solids. Change immediately if contaminated.[2] [3]
Hand (Solution)	Laminate / Silver Shield® (under Nitrile)	Halogenated solvents (DCM) and pyridines permeate nitrile rapidly (<5 mins). Laminate offers >4h breakthrough time.
Eye / Face	Chemical Goggles (Indirect Vent)	Safety glasses are insufficient. Vapors are lachrymatory; goggles prevent ocular vapor absorption.
Respiratory	Fume Hood (Face velocity: 100 fpm)	Mandatory. If hood is unavailable, use a Half-Mask Respirator with OV/AG (Organic Vapor/Acid Gas) cartridges.
Body	Tyvek® Lab Coat or Apron	Cotton coats absorb liquids. Tyvek repels organic spills.

Operational Handling Protocol

Step-by-step workflow for experimental integrity and safety.

Phase 1: Receiving & Storage

- **Inspection:** Upon receipt, inspect the vial for yellowing or crusting (signs of oxidation).
- **Inerting:** If the manufacturer seal is broken, purge the headspace with Nitrogen or Argon before re-sealing.
- **Cold Chain:** Store immediately at 2-8°C. Allow the vial to warm to room temperature inside a desiccator before opening to prevent water condensation, which accelerates degradation.

Phase 2: Weighing & Transfer

Objective: Prevent aerosolization and moisture ingress.

- Static Control: Use an anti-static gun or ionizer bar if the solid is fluffy/electrostatic.
- Containment: Perform all weighing inside a chemical fume hood. Do not weigh on an open bench.
- Transfer: Use a glass or stainless steel spatula. Avoid plastic (potential leaching).

Phase 3: Reaction Setup

Objective: Mitigate runaway reactions.

- Solvent Choice: Dissolve in anhydrous solvent (e.g., DMF, Dioxane) under inert atmosphere.
- Addition Order: Add the aldehyde last or as a solution to the reaction mixture to control exotherms, especially in reduction or oxidation reactions.
- Scrubbing: If heating $>50^{\circ}\text{C}$, ensure the condenser is vented to a scrubber or hood exhaust to capture pyridine vapors.

Phase 4: Waste Disposal

Compliance with EPA/RCRA standards.

- Solid Waste: Dispose of contaminated wipes/gloves in "Hazardous Solid Waste" (Contaminated Debris).
- Liquid Waste: Segregate into Halogenated Organic Waste streams due to the Chlorine atom. Do not mix with acidic aqueous waste (risk of exothermic polymerization).

Visualization: Safety Workflow

Logical flow for handling **5-(2-Chlorophenyl)nicotinaldehyde**.



[Click to download full resolution via product page](#)

Figure 1: Operational workflow ensuring chemical stability and operator safety.

Emergency Response Plan

Incident	Immediate Action
Skin Contact	Wash with soap and water for 15 mins. Do not use ethanol (increases absorption).
Eye Contact	Flush with water/saline for 15 mins. Seek ophthalmologist (aldehyde burn risk).
Spill (Solid)	Cover with wet paper towels (to prevent dust), scoop into bag.
Spill (Liquid)	Absorb with Vermiculite or Sand. Do not use combustible materials (sawdust).

References

- European Chemicals Agency (ECHA). (2024).[4] Substance Information: Nicotinaldehyde (CAS 500-22-1).[5] Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA). (2011). Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).[6] Retrieved from [Link]
- National Institutes of Health (NIH) - PubChem. (2025). Compound Summary: 5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde (Analogue Safety Data). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 855301-00-7|5-\(2-Chlorophenyl\)nicotinaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. jubilantingrevia.com \[jubilantingrevia.com\]](#)
- [4. pentachemicals.eu \[pentachemicals.eu\]](#)
- [5. Nicotinaldehyde | CAS#:500-22-1 | Chemsrsc \[chemsrc.com\]](#)
- [6. osha.gov \[osha.gov\]](#)
- To cite this document: BenchChem. [Personal protective equipment for handling 5-(2-Chlorophenyl)nicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593318/docs#personal-protective-equipment-for-handling-5-2-chlorophenyl-nicotinaldehyde\]](https://www.benchchem.com/product/b1593318/docs#personal-protective-equipment-for-handling-5-2-chlorophenyl-nicotinaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check